

Theoretical Mass of 2'-Deoxycytidine-¹⁵N₃: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Deoxycytidine-15N3

Cat. No.: B15598703

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical mass of 2'-Deoxycytidine-¹⁵N₃, a stable isotope-labeled variant of the naturally occurring deoxyribonucleoside. The incorporation of three ¹⁵N isotopes into the cytidine base offers a powerful tool for a range of research applications, including metabolic tracing, quantification of DNA synthesis, and as an internal standard in mass spectrometry-based assays. This document outlines the calculation of its theoretical mass, details relevant experimental protocols for its analysis, and illustrates its metabolic context.

Quantitative Data Summary

The theoretical mass of a molecule is a fundamental property derived from the sum of the masses of its constituent isotopes. The following table summarizes the atomic masses used in the calculation and presents the theoretical masses for both unlabeled and ¹⁵N₃-labeled 2'-Deoxycytidine.

Component	Standard Atomic Mass (Da)	Isotopic Mass (Da)	Molecular Formula	Contribution to Unlabeled Mass (Da)	Contribution to $^{15}\text{N}_3$ Labeled Mass (Da)
Carbon (C)	12.011	-	C_9	108.099	108.099
Hydrogen (H)	1.008	-	H_{13}	13.104	13.104
Oxygen (O)	15.999	-	O_4	63.996	63.996
Nitrogen (N)	14.007	-	N_3	42.021	-
Nitrogen-15 (^{15}N)	-	15.00010889 8	$^{15}\text{N}_3$	-	45.00032669 4
Total	$\text{C}_9\text{H}_{13}\text{N}_3\text{O}_4$	227.220	230.200		

Note: The standard atomic masses are weighted averages of all naturally occurring isotopes of an element. For the calculation of the theoretical mass of a specific isotopic variant, the precise mass of the isotope is used.

Calculation of Theoretical Mass

The theoretical monoisotopic mass of 2'-Deoxycytidine- $^{15}\text{N}_3$ is calculated by summing the masses of the most abundant or specified isotopes of each element in its molecular formula ($\text{C}_9\text{H}_{13}\text{N}_3\text{O}_4$).

2.1 Theoretical Mass of Unlabeled 2'-Deoxycytidine

The molecular formula for 2'-Deoxycytidine is $\text{C}_9\text{H}_{13}\text{N}_3\text{O}_4$.^{[1][2][3]}

- Carbon (C): 9 atoms \times 12.011 Da/atom = 108.099 Da
- Hydrogen (H): 13 atoms \times 1.008 Da/atom = 13.104 Da
- Nitrogen (N): 3 atoms \times 14.007 Da/atom = 42.021 Da
- Oxygen (O): 4 atoms \times 15.999 Da/atom = 63.996 Da

Total Theoretical Mass = $108.099 + 13.104 + 42.021 + 63.996 = 227.220$ Da

2.2 Theoretical Mass of 2'-Deoxycytidine- $^{15}\text{N}_3$

In this isotopically labeled molecule, the three nitrogen atoms are the stable isotope ^{15}N , which has an atomic mass of approximately 15.000108898 Da.^[4]

- Carbon (C): $9 \text{ atoms} \times 12.011 \text{ Da/atom} = 108.099 \text{ Da}$
- Hydrogen (H): $13 \text{ atoms} \times 1.008 \text{ Da/atom} = 13.104 \text{ Da}$
- Nitrogen-15 (^{15}N): $3 \text{ atoms} \times 15.000108898 \text{ Da/atom} = 45.000326694 \text{ Da}$
- Oxygen (O): $4 \text{ atoms} \times 15.999 \text{ Da/atom} = 63.996 \text{ Da}$

Total Theoretical Mass = $108.099 + 13.104 + 45.000326694 + 63.996 = 230.200$ Da

Experimental Protocols

The analysis and utilization of 2'-Deoxycytidine- $^{15}\text{N}_3$ in research settings predominantly involve its synthesis and subsequent detection by mass spectrometry or nuclear magnetic resonance (NMR) spectroscopy.

Synthesis of Isotopically Labeled 2'-Deoxycytidine

The synthesis of ^{15}N -labeled nucleosides is a multi-step process that can be achieved through various chemical or chemo-enzymatic methods. A general approach involves the synthesis of the ^{15}N -labeled pyrimidine base (cytosine) followed by its glycosylation with a protected deoxyribose sugar.

General Synthetic Workflow:

- Synthesis of ^{15}N -labeled Cytosine: This can be accomplished by utilizing starting materials enriched with ^{15}N , such as $^{15}\text{NH}_4\text{Cl}$ or K^{15}NO_3 , in the chemical synthesis of the pyrimidine ring.
- Preparation of Protected Deoxyribose: The deoxyribose sugar moiety is appropriately protected to ensure regioselective glycosylation.

- Glycosylation: The ^{15}N -labeled cytosine is coupled with the protected deoxyribose derivative, often via a Vorbrüggen glycosylation or a similar method.
- Deprotection: The protecting groups on the sugar and base are removed to yield the final 2'-Deoxycytidine- $^{15}\text{N}_3$ product.
- Purification: The final product is purified using techniques such as high-performance liquid chromatography (HPLC).

A recent study describes improved syntheses of isotopically labeled pyrimidine 2'-deoxynucleosides, which could be adapted for ^{15}N labeling.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Mass Spectrometry (MS) Analysis

Mass spectrometry is the primary technique for quantifying the incorporation of stable isotopes.

Sample Preparation (from DNA):

- DNA Isolation: Genomic DNA is extracted from cells or tissues that have been cultured with 2'-Deoxycytidine- $^{15}\text{N}_3$.
- Enzymatic Hydrolysis: The purified DNA is digested to its constituent deoxynucleosides using a cocktail of enzymes, such as nuclease P1 and alkaline phosphatase.
- Sample Cleanup: The resulting deoxynucleoside mixture is purified, often by solid-phase extraction, to remove enzymes and other contaminants.

LC-MS/MS Analysis:

- Chromatography: The deoxynucleoside mixture is separated using reverse-phase HPLC.
- Mass Spectrometry: The eluent is introduced into a tandem mass spectrometer (MS/MS) operating in multiple reaction monitoring (MRM) mode.
 - Parent Ion (Q1): The mass spectrometer is set to select the m/z (mass-to-charge ratio) of the protonated molecular ions of both unlabeled 2'-Deoxycytidine ($[\text{M}+\text{H}]^+ \approx 228.1$) and 2'-Deoxycytidine- $^{15}\text{N}_3$ ($[\text{M}+\text{H}]^+ \approx 231.1$).

- Fragmentation (Q2): The selected parent ions are fragmented in the collision cell. A characteristic fragmentation for deoxynucleosides is the loss of the deoxyribose moiety.
- Product Ion (Q3): A specific product ion (e.g., the protonated cytosine base) is monitored for quantification.
- Quantification: The ratio of the peak areas of the labeled and unlabeled species is used to determine the extent of isotopic incorporation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy can be used to confirm the position of the ^{15}N labels within the molecule.

Sample Preparation:

- A purified sample of 2'-Deoxycytidine- $^{15}\text{N}_3$ is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6).

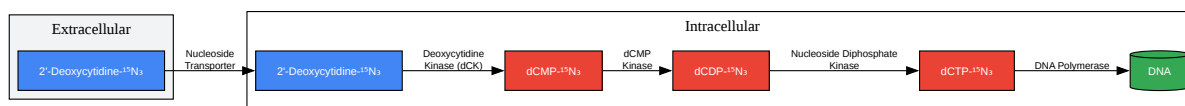
NMR Analysis:

- ^1H - ^{15}N HSQC (Heteronuclear Single Quantum Coherence): This two-dimensional NMR experiment is highly effective for observing the correlations between ^1H and ^{15}N nuclei that are directly bonded. It will show signals for the protons attached to the ^{15}N atoms in the cytosine ring, confirming the successful incorporation of the isotopes at the expected positions.
- ^{15}N NMR: A one-dimensional ^{15}N NMR spectrum can also be acquired to observe the chemical shifts of the nitrogen atoms, which will differ from those in the unlabeled compound.

Mandatory Visualizations

Metabolic Pathway of 2'-Deoxycytidine

The following diagram illustrates the salvage pathway for 2'-Deoxycytidine, a key metabolic route for the utilization of this nucleoside.

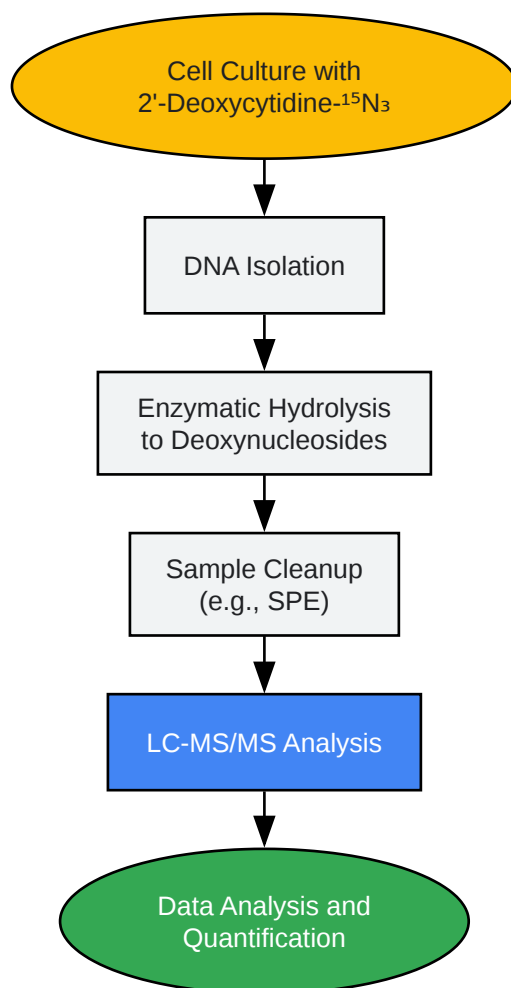


[Click to download full resolution via product page](#)

Caption: Salvage pathway of 2'-Deoxycytidine-¹⁵N₃.

Experimental Workflow for LC-MS/MS Analysis

This diagram outlines the major steps in the quantification of 2'-Deoxycytidine-¹⁵N₃ incorporation into DNA.

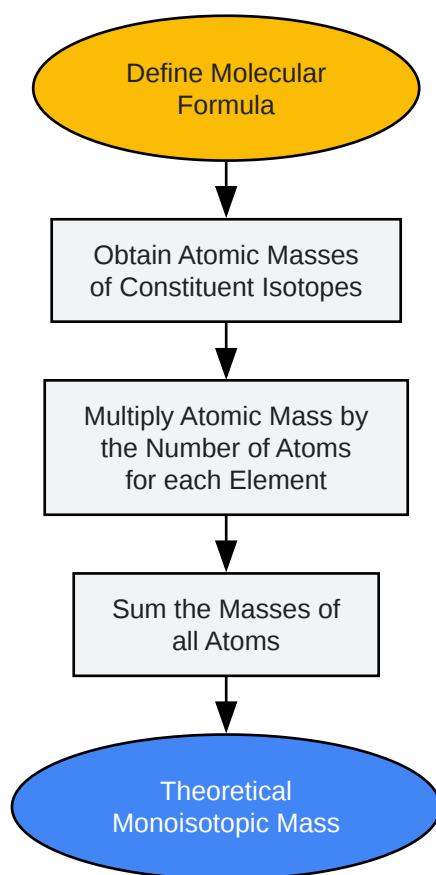


[Click to download full resolution via product page](#)

Caption: Workflow for DNA incorporation analysis.

Logical Relationship of Mass Calculation

The following diagram illustrates the logical flow for calculating the theoretical mass of an isotopically labeled compound.



[Click to download full resolution via product page](#)

Caption: Logic for theoretical mass calculation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the atomic mass of nitrogen? [unacademy.com]
- 2. Oxygen - Wikipedia [en.wikipedia.org]
- 3. Carbon-12 - Wikipedia [en.wikipedia.org]
- 4. benchchem.com [benchchem.com]
- 5. tandfonline.com [tandfonline.com]
- 6. Convenient syntheses of isotopically labeled pyrimidine 2'-deoxynucleosides and their 5-hydroxy oxidation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Item - Convenient syntheses of isotopically labeled pyrimidine 2'-deoxynucleosides and their 5-hydroxy oxidation products - Taylor & Francis Group - Figshare [tandf.figshare.com]
- To cite this document: BenchChem. [Theoretical Mass of 2'-Deoxycytidine-¹⁵N₃: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598703#theoretical-mass-of-2-deoxycytidine-15n3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com